

Uridine 5'-benzoate CAS number and molecular weight

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Compound of Interest

Compound Name: Uridine 5'-benzoate

Cat. No.: B15176527

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Uridine 5'-Benzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Uridine 5'-benzoate is a derivative of the nucleoside uridine, characterized by the presence of a benzoate group at the 5' position of the ribose sugar. While specific in-depth research on **Uridine 5'-benzoate** is limited in publicly available literature, this guide provides its core chemical properties and offers a broader context based on the well-documented activities of related uridine derivatives. This document serves as a foundational resource for researchers interested in the potential applications of **Uridine 5'-benzoate**, drawing parallels from similar compounds in terms of synthesis, potential biological activities, and roles in cellular processes.

Compound Identification and Properties

The fundamental chemical and physical properties of **Uridine 5'-benzoate** are summarized below.

Property	Value	Reference
CAS Number	54618-06-3	[1]
Molecular Formula	C ₁₆ H ₁₆ N ₂ O ₇	[1]
Molecular Weight	348.31 g/mol	[1]
IUPAC Name	[(2R,3S,4R,5R)-5-(2,4-dioxypyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]methyl benzoate	

Synthesis of Uridine Esters: A General Protocol

While a specific, detailed experimental protocol for the synthesis of **Uridine 5'-benzoate** is not readily available in the cited literature, a general approach for the acylation of uridine at the 5' position can be inferred from standard organic chemistry practices and protocols for similar compounds. The selective acylation of the primary 5'-hydroxyl group is a common strategy in nucleoside chemistry.

Generalized Synthesis Workflow

The synthesis of **Uridine 5'-benzoate** would likely proceed via the selective benzylation of uridine.



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Caption: Generalized workflow for the synthesis of **Uridine 5'-benzoate**.

Methodology

- **Protection:** To ensure selectivity for the 5'-hydroxyl group, the 2'- and 3'-hydroxyl groups of uridine are often protected. A common method is the formation of a 2',3'-O-isopropylidene acetal by reacting uridine with acetone in the presence of an acid catalyst.

- **Benzoylation:** The protected uridine is then reacted with benzoyl chloride in a suitable solvent, typically pyridine, which also acts as a base to neutralize the HCl byproduct. This reaction selectively acylates the primary 5'-hydroxyl group.
- **Deprotection:** The protecting group is subsequently removed, often by treatment with a mild acid, to yield the final product, **Uridine 5'-benzoate**.
- **Purification:** The final compound is purified using standard techniques such as column chromatography.

Potential Biological Activities and Signaling Pathways (Inferred from Related Compounds)

Direct experimental evidence for the biological activity of **Uridine 5'-benzoate** is scarce. However, the extensive research on uridine and its derivatives allows for informed hypotheses about its potential roles. The addition of a benzoate group increases the lipophilicity of the uridine molecule, which may enhance its ability to cross cell membranes.^[1]

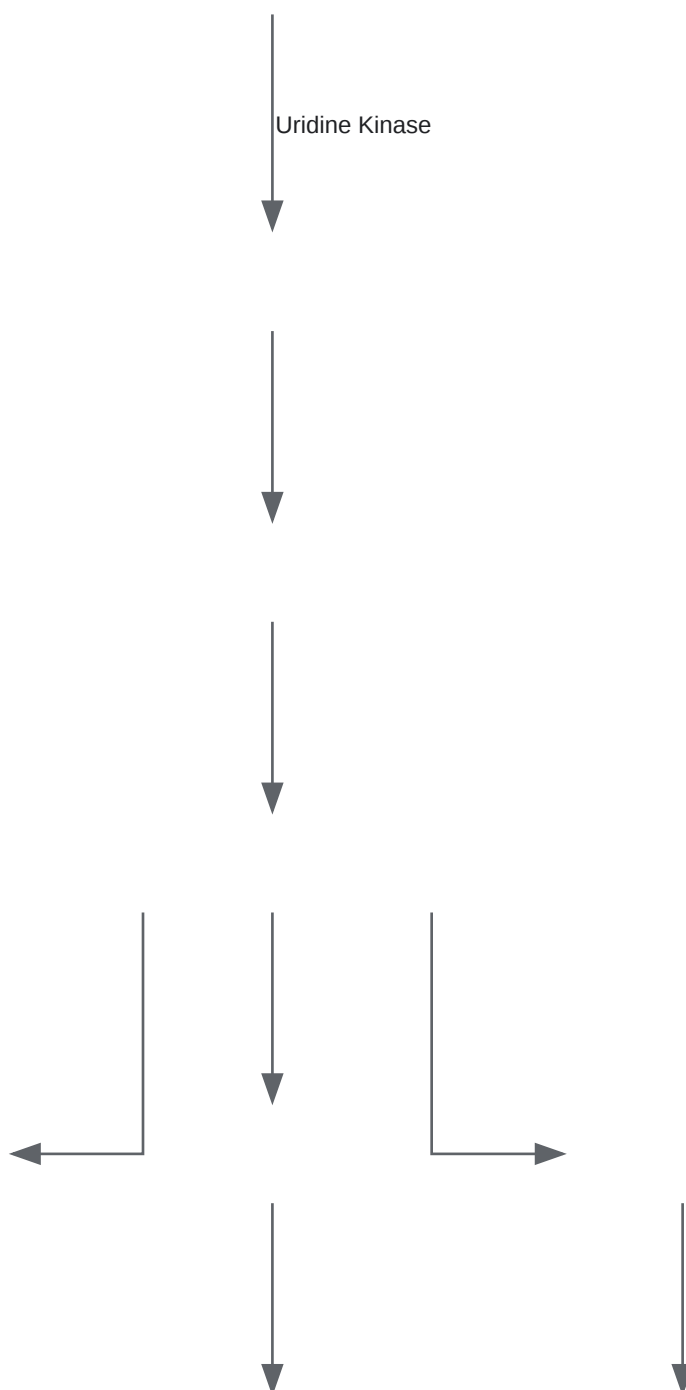
Potential Therapeutic Areas

Derivatives of uridine have been investigated for a range of therapeutic applications, suggesting potential avenues of research for **Uridine 5'-benzoate**:

- **Antimicrobial and Anticancer Agents:** Various uridine derivatives have demonstrated promising antimicrobial and anticancer properties.^{[2][3]} Modifications at different positions of the uridine scaffold have been shown to modulate these activities.
- **Neuroprotection:** Uridine itself plays a crucial role in the central nervous system, and its derivatives are explored for neuroprotective effects.^[4] Uridine is a precursor for the synthesis of cytidine triphosphate (CTP), which is essential for the production of phospholipids in neuronal membranes.^{[5][6]}
- **Metabolic Regulation:** Uridine and its nucleotides are central to various metabolic pathways, including the synthesis of glycogen and glycoproteins.^{[5][6]}

Uridine Metabolism and Signaling

Uridine absorbed by cells is phosphorylated to Uridine 5'-monophosphate (UMP), which can then be further phosphorylated to Uridine 5'-diphosphate (UDP) and Uridine 5'-triphosphate (UTP). These activated forms of uridine are involved in numerous cellular processes.



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Caption: Simplified overview of the central role of uridine in cellular metabolism.

Conclusion and Future Directions

Uridine 5'-benzoate is a chemically defined derivative of uridine. While direct biological data is limited, the wealth of information on related uridine compounds provides a strong foundation for future research. The increased lipophilicity conferred by the benzoate moiety may offer advantages in terms of bioavailability and cellular uptake, making it an interesting candidate for further investigation in the fields of medicinal chemistry and drug discovery. Future studies should focus on the synthesis and subsequent biological evaluation of **Uridine 5'-benzoate** to determine its specific activities and potential therapeutic applications.

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